

# A Comprehensive Technical Guide to 1,3-Adamantanedicarboxylic Acid

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## Compound of Interest

Compound Name: 1,3-Adamantanedicarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **1,3-Adamantanedicarboxylic acid**, a key intermediate in the pharmaceutical and polymer industries. This document outlines its chemical properties, spectral data, and a detailed experimental protocol for its synthesis.

## Core Chemical Identifiers and Properties

**1,3-Adamantanedicarboxylic acid**, with the CAS Number 39269-10-8, is a dicarboxylic acid derivative of adamantane.[1][2][3][4] Its rigid, three-dimensional structure imparts unique properties to molecules that incorporate it, influencing factors like lipophilicity and metabolic stability in drug candidates.[5] It is primarily utilized in the development of pharmaceuticals, including antidepressants and anti-parkinsonian drugs, and in the synthesis of high-performance polymers to enhance thermal stability.[5][6]

## General and Physical Properties

Property	Value	Source(s)
CAS Number	39269-10-8	[1][2][3][4]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>4</sub>	[1][2][4]
Molecular Weight	224.25 g/mol	[1][2][4]
Appearance	Off-white powder / White solid	[2][5]
Melting Point	275-278 °C	[2][4][5][7]
Boiling Point	380.6 °C at 760 mmHg	[2]
Flash Point	198.2 °C	[2]
Solubility	Sparingly soluble in DMSO, slightly soluble in heated methanol.[5]	

## Spectroscopic Data

Spectrum Type	Data	Source(s)
<sup>1</sup> H NMR (400 MHz, DMSO-d <sub>6</sub> )	δ: 1.616 (m, 2H), 1.691-1.727 (m, 4H), 1.759-1.791 (m, 4H), 1.850-1.882 (m, 2H), 2.059 (m, 1H), 12.062 (br, s, 2H, COOH)	[1][7]
<sup>13</sup> C NMR (100 MHz, DMSO-d <sub>6</sub> )	δ: 27.37 (C-5, C-7), 34.98 (C-6), 37.66 (C-4, C-8, C-9, C-10), 39.78 (C-2), 39.89 (C-2, C-3), 177.76 (COOH)	[1][7]
IR (KBr, ν <sub>max</sub> , cm <sup>-1</sup> )	2913, 2851, 2636, 1691, 1451, 1410, 1344, 1249, 1103, 1084, 952, 743, 670, 528	[1][7]

## Synthesis of 1,3-Adamantanedicarboxylic Acid

An efficient, one-pot synthesis method for **1,3-Adamantanedicarboxylic acid** starting from 1-Adamantanecarboxylic acid has been reported.[1][7][8] This process involves the oxidative

carboxylation of the adamantane cage.

## Experimental Protocol: One-Pot Synthesis from 1-Adamantanecarboxylic Acid

This protocol is based on the method described by Zhu and Zhong (2013).<sup>[7]</sup>

Materials:

- 1-Adamantanecarboxylic acid (20 g)
- Nitric acid (65%, 20 mL)
- Sulfuric acid (98%, 160 mL)
- Anhydrous formic acid (80%, 70 mL)
- Crushed ice
- Aqueous NaOH solution
- HCl

Apparatus:

- Three-necked round-bottom flask
- Magnetic stirrer
- Thermometer
- Dropping funnel

Procedure:

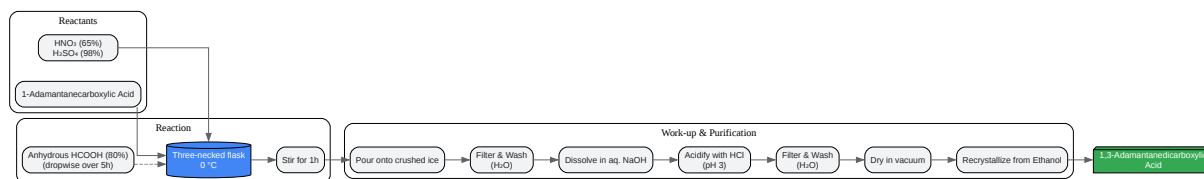
- Combine 1-Adamantanecarboxylic acid (20 g), nitric acid (65%, 20 mL), and sulfuric acid (98%, 160 mL) in a three-necked round-bottom flask equipped with a magnetic stirrer and a thermometer.

- Cool the mixture to 0 °C in an ice bath.
- While maintaining the temperature at 0 °C, add anhydrous formic acid (80%, 70 mL) dropwise over a period of 5 hours.
- After the addition is complete, allow the reaction to proceed for an additional hour at 0 °C.
- Pour the reaction mixture onto crushed ice.
- Filter the resulting precipitate and wash it several times with water to obtain a white solid.
- Dissolve the crude solid in an aqueous NaOH solution.
- Separate the clear upper solution and acidify it with HCl to a pH of 3.
- Filter the precipitate, wash with water, and dry under a vacuum.
- Recrystallize the solid from ethanol to yield pure **1,3-Adamantanedicarboxylic acid**.

Yield: 22.9 g (92%) of a white solid.<sup>[7]</sup>

## Synthetic Pathway Visualization

The following diagram illustrates the experimental workflow for the synthesis of **1,3-Adamantanedicarboxylic acid** from 1-Adamantanecarboxylic acid.



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Caption: Synthesis workflow for **1,3-Adamantanedicarboxylic acid**.

## Biological Signaling Pathways

While **1,3-Adamantanedicarboxylic acid** is a valuable building block in the synthesis of pharmacologically active compounds, detailed information regarding its direct involvement in specific biological signaling pathways is not extensively documented in the public domain. Its utility primarily stems from the incorporation of the rigid adamantane scaffold into larger drug molecules to modulate their pharmacokinetic and pharmacodynamic properties.

## Alternative Synthetic Approaches

Other methods for the synthesis of **1,3-Adamantanedicarboxylic acid** have been patented, which may be suitable for different scales of production or precursor availability.

## Synthesis from 1,3-Adamantanediol

This method involves the carboxylation of 1,3-adamantanediol using formic acid and concentrated sulfuric acid (Koch-Haff reaction).<sup>[9]</sup>

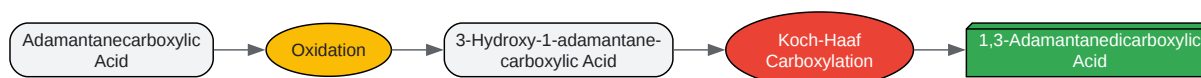


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Caption: Logical relationship for synthesis from 1,3-adamantanediol.

## Two-Step Synthesis from Adamantanecarboxylic Acid

Another patented approach involves a two-step reaction: the oxidation of adamantanecarboxylic acid to 3-hydroxy-1-adamantanecarboxylic acid, followed by a Koch-Haaf carboxylation with formic acid.[10]



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Caption: Two-step synthesis from adamantanecarboxylic acid.

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